

# Application of Indoline Derivatives in High-Performance Organic Electronics

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## Compound of Interest

Compound Name: Methyl indoline-7-carboxylate

Cat. No.: B040806

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## Introduction

The indoline scaffold, a heterocyclic amine consisting of a fused benzene and pyrrolidine ring, has emerged as a promising building block for novel organic semiconducting materials. While the user's query specified **Methyl indoline-7-carboxylate**, the broader indoline and indole chemical classes have seen significant exploration in organic electronics. These structures offer a versatile platform for creating materials with tailored electronic properties suitable for a range of applications. Their electron-rich nature and rigid structure make them ideal candidates for constructing efficient hole-transporting materials (HTMs) and non-fullerene acceptors (NFAs). This application note focuses on the use of an indoline-based derivative as a dopant-free hole-transporting material in high-performance perovskite solar cells (PSCs), highlighting its synthesis, device fabrication, and performance characteristics.

A notable example of a high-performance material leveraging the indoline structure is BDT-p-IDN, a small molecule HTM that has demonstrated exceptional efficiency in perovskite solar cells without the need for chemical dopants. Dopant-free HTMs are highly sought after as they can significantly improve the long-term stability and reduce the fabrication costs of solar cells.

## Application in Perovskite Solar Cells: The Case of BDT-p-IDN

BDT-p-IDN is a small molecule hole-transporting material designed with an indoline terminal group. This design choice has been shown to promote an "edge-on" molecular orientation,

which facilitates efficient hole transport. In a recent study, perovskite solar cells utilizing a dopant-free BDT-p-IDN layer achieved a remarkable power conversion efficiency (PCE) of 23.28%<sup>[1]</sup>. This performance is comparable to, and in some cases surpasses, devices fabricated with the commonly used doped spiro-OMeTAD.

The success of BDT-p-IDN is attributed to its strong interaction with the perovskite film, which enhances hole extraction and passivates defects at the interface, leading to a higher short-circuit current density ( $J_{sc}$ )<sup>[1]</sup>.

## Quantitative Data Presentation

The performance of perovskite solar cells is evaluated based on several key metrics. The table below summarizes the photovoltaic performance of a champion device using the dopant-free indoline-based HTM, BDT-p-IDN, and compares it to a control device using the standard doped spiro-OMeTAD.

Hole Transporting Material (HTM)	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage ( $V_{oc}$ ) [V]	Short-Circuit Current Density ( $J_{sc}$ ) [ $\text{mA}/\text{cm}^2$ ]	Fill Factor (FF) [%]
BDT-p-IDN (dopant-free)	23.28	1.15	25.21	80.3
spiro-OMeTAD (doped)	23.51	1.16	25.15	80.8

Data sourced from a 2024 study on indoline-based dopant-free HTMs.<sup>[1]</sup>

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis of the indoline-based HTM, BDT-p-IDN, and the fabrication of high-performance perovskite solar cells.

### Synthesis of BDT-p-IDN

The synthesis of BDT-p-IDN is a multi-step process involving Buchwald-Hartwig and Stille coupling reactions. The general workflow is outlined below. The indoline moiety serves as a key

terminal group attached to a larger conjugated core.

#### Protocol 1: Synthesis of BDT-p-IDN

##### Materials:

- Precursor molecules (specific benzo[1,2-b:4,5-b']dithiophene (BDT) core and indoline terminal groups)
- Palladium catalysts (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ )
- Bases (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Na}_2\text{CO}_3$ )
- Solvents (e.g., Toluene, DMF)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

##### Step-by-Step Procedure:

- **Synthesis of the Core Structure:** The synthesis begins with the preparation of a dibrominated or ditin-activated benzo[1,2-b:4,5-b']dithiophene (BDT) core. This is typically achieved through standard bromination or lithiation followed by stannylation reactions on the BDT molecule.
- **Synthesis of the Indoline Arm:** An N-alkylated indoline is functionalized with a boronic acid or stannyl group to prepare it for the subsequent coupling reaction.
- **Stille or Suzuki Coupling Reaction:** The functionalized BDT core and the indoline arms are reacted together in the presence of a palladium catalyst.
  - In a typical Stille coupling, a distannylated BDT core is reacted with a brominated indoline derivative.
  - In a typical Suzuki coupling, a dibrominated BDT core is reacted with an indoline derivative functionalized with a boronic ester.
- **Reaction Conditions:** The coupling reaction is typically carried out in an inert atmosphere (e.g., under Argon or Nitrogen) at elevated temperatures (e.g., 80-120 °C) in a suitable

solvent like toluene or DMF with a base.

- Purification: After the reaction is complete, the crude product is purified using techniques such as column chromatography on silica gel to yield the final BDT-p-IDN product.

## Perovskite Solar Cell Fabrication

The following protocol describes the fabrication of an n-i-p planar perovskite solar cell using BDT-p-IDN as the hole-transporting layer.

### Protocol 2: Fabrication of n-i-p Perovskite Solar Cells

Materials:

- FTO-coated glass substrates
- SnO<sub>2</sub> colloid precursor (e.g., from Alfa Aesar)
- Perovskite precursor solution (e.g., FAPbI<sub>3</sub> and MAPbBr<sub>3</sub> in DMF/DMSO)
- BDT-p-IDN HTM solution (e.g., 8 mg/mL in chlorobenzene)
- Gold (Au) for the back electrode
- Cleaning solvents (detergent, deionized water, acetone, isopropanol)

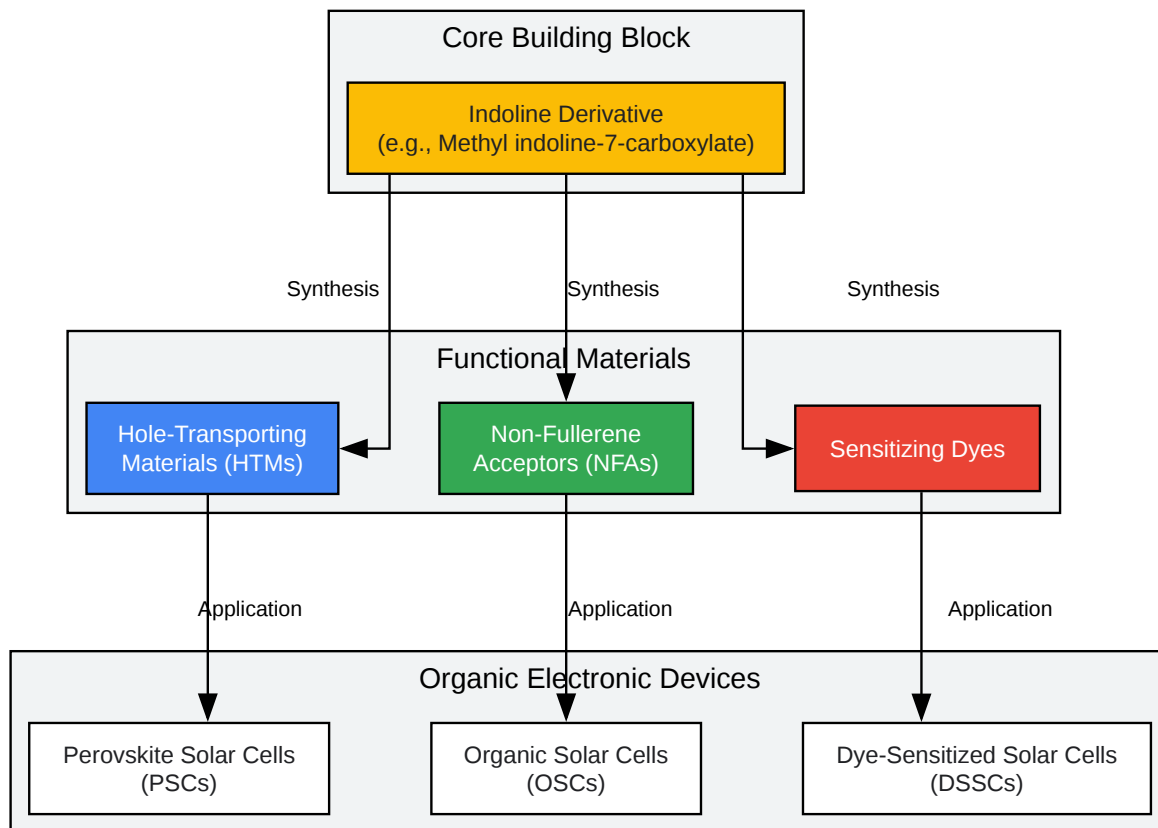
Step-by-Step Procedure:

- Substrate Cleaning: FTO-coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each. The substrates are then dried with a nitrogen stream and treated with UV-ozone for 15 minutes.
- Electron Transport Layer (ETL) Deposition: A layer of SnO<sub>2</sub> is deposited onto the FTO substrate by spin-coating the SnO<sub>2</sub> colloid precursor at 4000 rpm for 30 seconds. The film is then annealed at 150 °C for 30 minutes in ambient air.
- Perovskite Layer Deposition:
  - The device fabrication is moved into a nitrogen-filled glovebox.

- The perovskite precursor solution is spin-coated onto the SnO<sub>2</sub> layer in a two-step process: 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
- During the second step, an anti-solvent (e.g., ethyl acetate) is dripped onto the spinning substrate to induce crystallization.
- The film is then annealed at 150 °C for 15 minutes.
- Hole Transport Layer (HTL) Deposition:
  - The BDT-p-IDN solution is spin-coated onto the perovskite layer at 4000 rpm for 30 seconds. No dopants are added to this solution.
- Electrode Deposition: A gold (Au) back electrode (approximately 80-100 nm thick) is deposited on top of the HTL via thermal evaporation under high vacuum. The active area of the device is defined by a shadow mask during this step.

## Visualizations

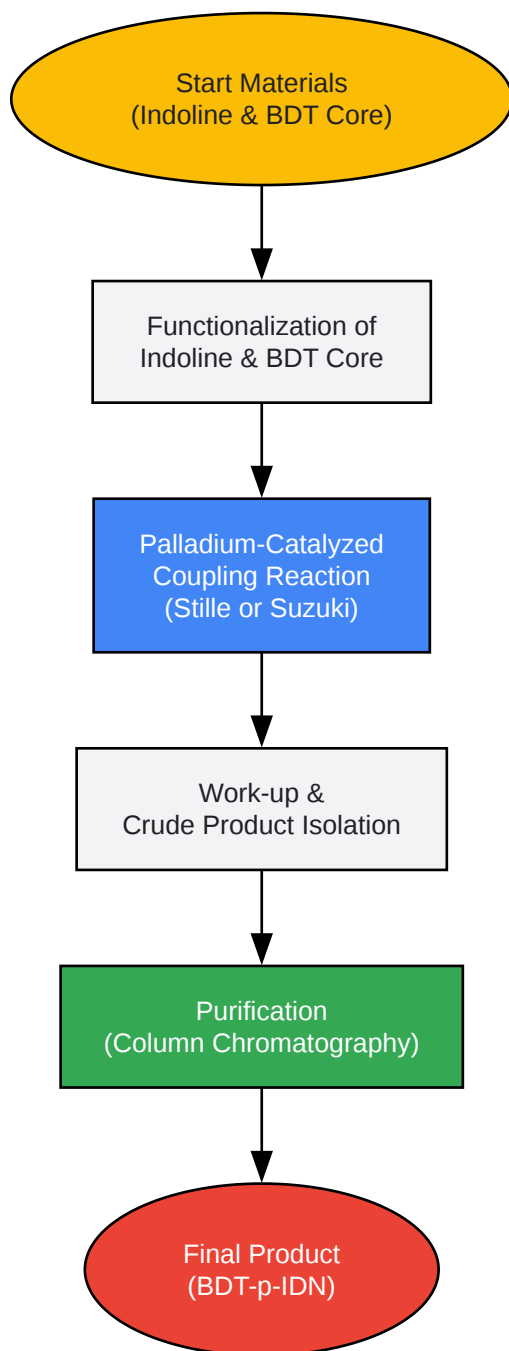
## Logical Relationship of Indoline in Organic Electronics



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Caption: Role of Indoline as a precursor for various functional materials.

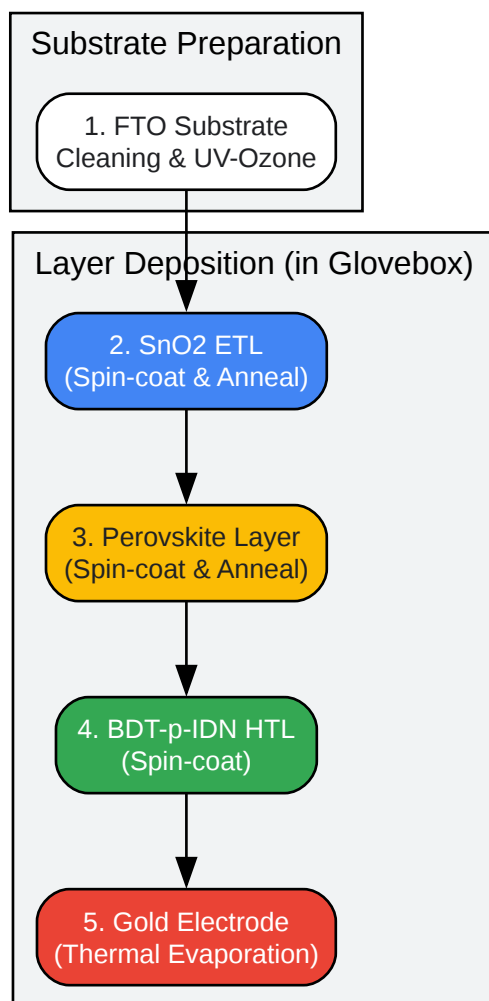
## Synthesis Workflow for BDT-p-IDN HTM



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Caption: Simplified synthesis workflow for the indoline-based HTM BDT-p-IDN.

## Perovskite Solar Cell Fabrication Workflow



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Caption: Step-by-step workflow for the fabrication of a perovskite solar cell.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]



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